

Benzyl N-(2-hydroxyethyl)carbamate structure and functional groups

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Compound of Interest

Compound Name: *Benzyl N-(2-hydroxyethyl)carbamate*

Cat. No.: *B104591*

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An In-depth Technical Guide to Benzyl N-(2-hydroxyethyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benzyl N-(2-hydroxyethyl)carbamate**, a key intermediate in pharmaceutical synthesis. The document details its chemical structure, functional groups, physicochemical properties, and a representative synthetic protocol.

Chemical Structure and Functional Groups

Benzyl N-(2-hydroxyethyl)carbamate (CAS No: 77987-49-6) is an organic molecule with the chemical formula $C_{10}H_{13}NO_3$.^{[1][2]} Its structure is characterized by the presence of three key functional groups: a carbamate group, a benzyl protecting group, and a primary alcohol (hydroxyl group). The carbamate moiety is an amide-ester hybrid that offers good chemical and proteolytic stability, making it a valuable feature in drug design.^{[3][4]} The benzyl group serves as a common protecting group for the amine, often referred to as a carboxybenzyl (Cbz or Z) group, which can be selectively removed under mild conditions.^[5] The primary hydroxyl group provides a reactive site for further chemical modifications.

The IUPAC name for this compound is **benzyl N-(2-hydroxyethyl)carbamate**.^[1] It is also known by several synonyms, including Z-Glycinol, N-Cbz-ethanolamine, and 2-(Carbobenzoxyamino)-1-ethanol.^{[1][2]}

Figure 1: Structure and functional groups.

Physicochemical and Quantitative Data

A summary of the key physicochemical properties of **Benzyl N-(2-hydroxyethyl)carbamate** is provided in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C10H13NO3	^{[1][2]}
Molecular Weight	195.21 g/mol	^{[1][6]}
CAS Number	77987-49-6	^[2]
Melting Point	58-60 °C	^{[6][7]}
Boiling Point	215 °C at 15 mm Hg	^[6]
Topological Polar Surface Area	58.6 Å²	^{[1][6]}
Appearance	White solid/powder	^[6]
SMILES	<chem>C1=CC=C(C=C1)COC(=O)NCCO</chem>	^[1]

Role in Pharmaceutical Synthesis

Benzyl N-(2-hydroxyethyl)carbamate is a versatile intermediate in organic synthesis, particularly within the pharmaceutical industry.^[2] Its protected amine and reactive hydroxyl group make it a valuable building block for the construction of more complex molecules.^[2] Notable applications include its use in the synthesis of:

- A2A adenosine receptor agonists, which have potential therapeutic applications in neurological conditions.^[2]

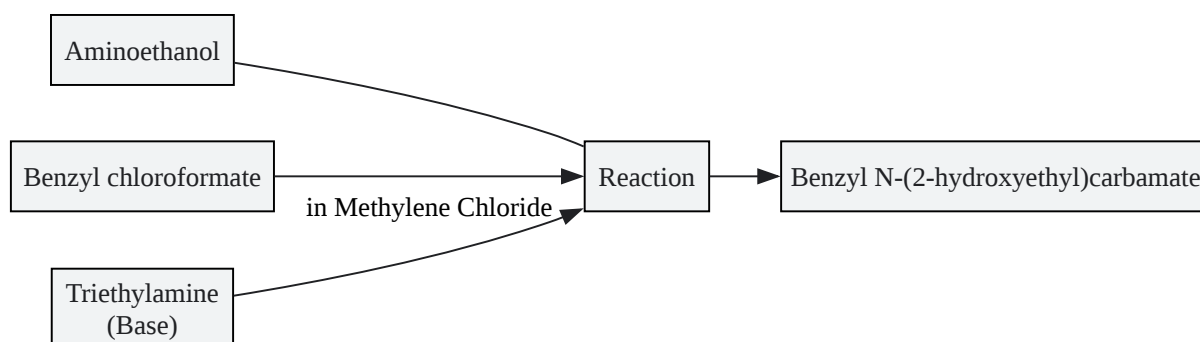
- Noncovalent inhibitors of cathepsin S, which are being investigated for the treatment of diseases involving inflammation and autoimmune responses.[2]

The carbamate group in this molecule serves as a stable peptide bond surrogate, a strategy often employed in medicinal chemistry to enhance the metabolic stability and cell permeability of drug candidates.[3]

Experimental Protocol: Synthesis of Benzyl N-(2-hydroxyethyl)carbamate

The following is a representative experimental protocol for the synthesis of **Benzyl N-(2-hydroxyethyl)carbamate**.

Reaction Scheme:



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Figure 2: Synthesis workflow.

Materials:

- 2-Aminoethanol
- Benzyl chloroformate
- Triethylamine

- Methylene chloride
- Ethyl acetate
- Saturated aqueous sodium chloride solution
- Anhydrous sodium sulfate

Procedure:[6]

- In an ice bath, a solution of 2-aminoethanol (2.0 g, 32.7 mmol) in methylene chloride (60 ml) is prepared.
- To this solution, benzyl chloroformate (5.6 ml, 41.3 mmol) and triethylamine (5.5 ml, 39.5 mmol) are added.
- The reaction mixture is stirred at room temperature for 1 hour.
- Upon completion of the reaction (monitored by an appropriate method such as TLC), the mixture is partitioned between ethyl acetate and a saturated aqueous sodium chloride solution.
- The organic layer is separated, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The resulting residue is purified by silica gel column chromatography using a suitable eluent system (e.g., toluene:acetonitrile, 3:2) to yield **Benzyl N-(2-hydroxyethyl)carbamate** as a white solid.[6]

Safety Precautions: This compound is known to cause skin and serious eye irritation.[1]
Appropriate personal protective equipment should be worn, and the synthesis should be conducted in a well-ventilated fume hood.[6]

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